

Immunohistochemistry protocol for detecting ENPP3 in tissues

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Compound of Interest

Compound Name: ENPP3 Inhibitor 1

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Application Notes: Immunohistochemical Detection of ENPP3

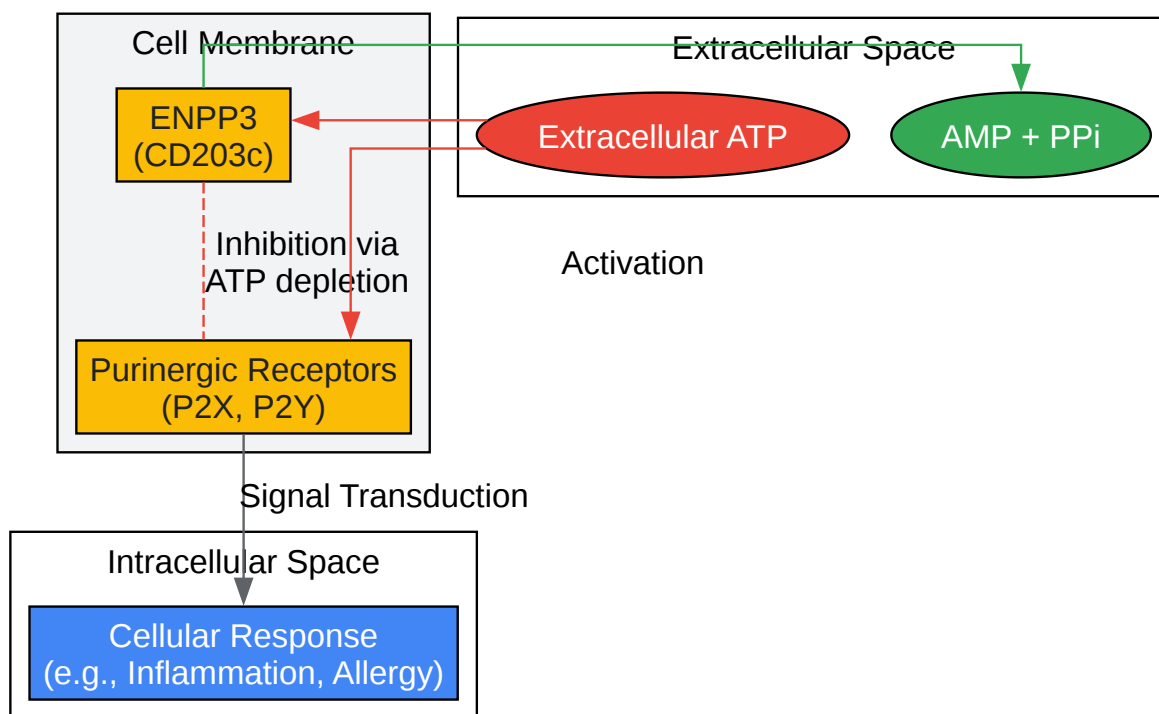
Introduction

Ectonucleotide Pyrophosphatase/Phosphodiesterase 3 (ENPP3), also known as CD203c, is a type II transmembrane glycoprotein that functions as a hydrolase, metabolizing extracellular nucleotides such as ATP.[1][2] By regulating the levels of extracellular ATP, ENPP3 plays a crucial role in modulating purinergic signaling, which is involved in a wide array of physiological and pathological processes.[3][4] ENPP3 is expressed in various normal human tissues, including the prostate, uterus, colon, and on the surface of basophils and mast cells.[4][5] Its expression is notably upregulated in certain malignancies, particularly in renal cell carcinoma (RCC) and colon carcinoma, making it a valuable biomarker and a promising therapeutic target.[6][7][8] Immunohistochemistry (IHC) is a powerful technique to visualize the expression and localization of ENPP3 in tissue sections, providing critical insights for both basic research and clinical applications.

ENPP3 Signaling Pathway

ENPP3 is an ectoenzyme that hydrolyzes extracellular nucleotide triphosphates (like ATP) to their corresponding monophosphates (AMP), thereby regulating nucleotide-mediated signaling.[3] Extracellular ATP is a key signaling molecule that can activate purinergic P2 receptors on immune cells like mast cells and basophils, triggering inflammatory and allergic responses.[4]

[9] By degrading ATP, ENPP3 effectively dampens this signaling cascade, helping to prevent chronic inflammation.[2][9]



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Caption: ENPP3 hydrolyzes extracellular ATP, modulating purinergic signaling.

Detailed Protocol: ENPP3 Immunohistochemistry

This protocol outlines the procedure for detecting ENPP3 in formalin-fixed, paraffin-embedded (FFPE) human tissue sections.

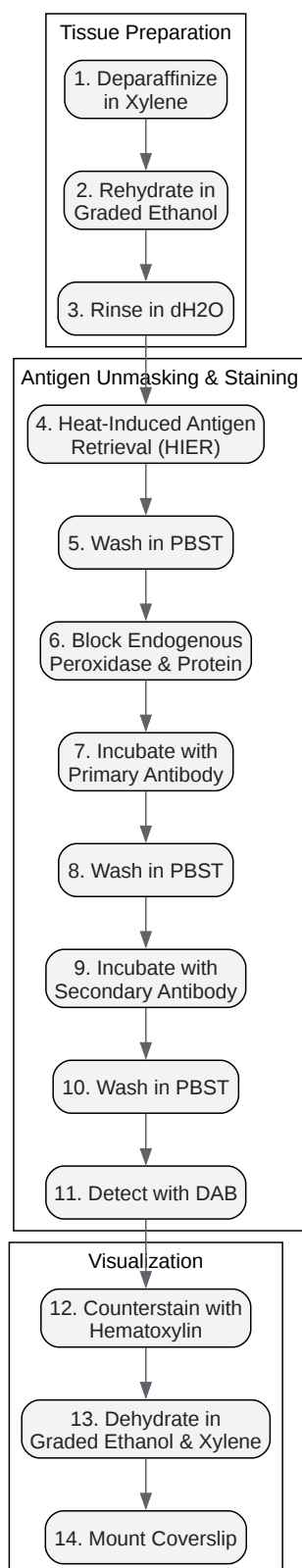
I. Materials and Reagents

- Primary Antibodies: See Table 1 for recommended antibodies and dilutions.
- Antigen Retrieval Buffer: Tris-EDTA Buffer (10 mM Tris, 1 mM EDTA, pH 9.0).
- Wash Buffer: Phosphate Buffered Saline with 0.05% Tween-20 (PBST).

- Blocking Solution: 5% Bovine Serum Albumin (BSA) or normal goat serum in PBST.
- Secondary Antibody: HRP-conjugated goat anti-mouse or goat anti-rabbit IgG.
- Detection System: DAB (3,3'-Diaminobenzidine) chromogen kit.
- Counterstain: Hematoxylin.
- Reagents for Deparaffinization & Rehydration: Xylene, Ethanol (100%, 95%, 70%).
- Mounting Medium: Permanent mounting medium.
- Equipment: Microscope, Coplin jars, humidified chamber, pressure cooker or water bath for antigen retrieval.

II. Experimental Workflow

The following diagram provides a high-level overview of the IHC workflow.



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Caption: Step-by-step workflow for ENPP3 immunohistochemistry.

III. Step-by-Step Procedure

- Deparaffinization and Rehydration:
 - Immerse slides in xylene: 2 changes for 5 minutes each.
 - Immerse in 100% ethanol: 2 changes for 3 minutes each.
 - Immerse in 95% ethanol: 1 change for 3 minutes.
 - Immerse in 70% ethanol: 1 change for 3 minutes.
 - Rinse thoroughly in deionized water.
- Antigen Retrieval (Heat-Induced):
 - Pre-heat Tris-EDTA buffer (pH 9.0) in a pressure cooker or water bath to 95-100°C.
 - Place slides in the hot buffer and incubate for 20-45 minutes. A longer incubation of 45 minutes may improve unmasking.[\[6\]](#)[\[10\]](#)
 - Allow slides to cool in the buffer at room temperature for at least 20 minutes.
 - Rinse slides in PBST.
- Blocking:
 - Incubate slides with 3% hydrogen peroxide for 10 minutes to block endogenous peroxidase activity.
 - Rinse with PBST.
 - Apply blocking solution (e.g., 5% BSA) and incubate for 30-60 minutes at room temperature in a humidified chamber.
- Primary Antibody Incubation:
 - Drain the blocking solution (do not wash).

- Apply the diluted primary anti-ENPP3 antibody (see Table 1) to the sections.
- Incubate overnight at 4°C or for 1-2 hours at room temperature in a humidified chamber.
- Secondary Antibody Incubation:
 - Wash slides with PBST: 3 changes for 5 minutes each.
 - Apply the HRP-conjugated secondary antibody according to the manufacturer's instructions.
 - Incubate for 30-60 minutes at room temperature in a humidified chamber.
- Detection:
 - Wash slides with PBST: 3 changes for 5 minutes each.
 - Prepare the DAB substrate solution just before use.
 - Apply the DAB solution to the slides and incubate for 2-10 minutes, or until a brown precipitate is visible under the microscope.
 - Immediately stop the reaction by rinsing with deionized water.
- Counterstaining, Dehydration, and Mounting:
 - Submerge slides in Hematoxylin for 1-2 minutes.
 - Rinse with running tap water until the water runs clear.
 - "Blue" the sections in a gentle stream of tap water or a bluing agent.
 - Dehydrate the sections through graded ethanols (70%, 95%, 100%) and clear in xylene.
 - Apply a drop of permanent mounting medium and place a coverslip.

IV. Expected Results

A positive ENPP3 signal will appear as a brown precipitate (from DAB) at the site of protein expression. ENPP3 is a transmembrane protein, so staining is expected to be primarily membranous.^[11] In tissues like the normal kidney, apical membrane staining in proximal tubules is characteristic.^[12] The cell nuclei will be stained blue by the hematoxylin counterstain.

Data and Resources

Table 1: Recommended Primary Antibodies for ENPP3 IHC

Antibody Name/Clone	Host/Clonality	Recommended Dilution (IHC-P)	Supplier Catalog # (Example)
ENPP3/CD203c	Rabbit Polyclonal	1:100 - 1:500	Thermo Fisher Scientific: BS-1568R ^[13]
ENPP3/9892	Mouse Monoclonal	1-2 µg/mL	GeneTex: GTX53618
ENPP3/CD203c (E5M2W)	Rabbit Monoclonal	As per datasheet	Cell Signaling Technology: #71414 ^[8]
Anti-ENPP3	Rabbit Polyclonal	As per datasheet	OriGene: TA322680 ^[5]

Note: Optimal dilutions should be determined empirically by the end-user.

Table 2: Summary of ENPP3 Protein Expression in Human Tissues

Tissue Type	Expression Level	Cellular Localization / Notes	References
Normal Tissues			
Kidney	Low to Medium	Apical expression in proximal tubules.	[12]
Prostate	Detected	[4][14]	
Uterus	Detected	[4][14]	
Colon	Detected	[4]	
Fallopian Tube	Medium	[12]	
Basophils / Mast Cells	Detected	Cell surface marker.	
Liver	Detected	On bile ducts.	[14]
Tumor Tissues			
Renal Cell Carcinoma (Clear Cell)	High	Overexpressed; ~93% of cases positive.	[7][12]
Renal Cell Carcinoma (Papillary)	Medium to High	Overexpressed; ~73% of cases positive.	[7][12]
Colon Carcinoma	High	Upregulated.	[6][8]
Hepatocellular Carcinoma (HCC)	Low to Medium	[12]	

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